

Technical Guide: Synthesis and Properties of 5-Azido-2-methyl-1H-indole

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Compound of Interest

Compound Name: 5-azido-2-methyl-1H-indole

CAS No.: 1363421-86-6

Cat. No.: B6246153

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Executive Summary

5-Azido-2-methyl-1H-indole is a high-value heteroaromatic scaffold used primarily in bioorthogonal chemistry and photoaffinity labeling. The C5-azido motif serves as a versatile "chemical handle," enabling rapid conjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Staudinger ligation. The C2-methyl group provides enhanced stability to the indole core compared to its C2-unsubstituted counterparts, preventing oxidative degradation during synthetic manipulations. This guide outlines a robust, scalable synthesis route, safety protocols for handling organic azides, and key application workflows.

Chemical Profile & Safety Architecture

Physicochemical Properties

Property	Value / Description
IUPAC Name	5-Azido-2-methyl-1H-indole
Molecular Formula	
Molecular Weight	172.19 g/mol
Appearance	Pale yellow to tan solid (light sensitive)
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Stability	Thermally unstable >110°C; Light sensitive (store in amber vials)

Critical Safety: The "Rule of Six" Analysis

Working with organic azides requires strict adherence to safety ratios to prevent explosive decomposition.

- Carbon (): 9
- Nitrogen (): 4
- Ratio ():

Risk Assessment: The ratio is 2.25, which is below the general safety threshold of 3. This indicates **5-azido-2-methyl-1H-indole** is potentially energetic.

- Protocol: Do not heat neat material above 40°C.
- Storage: Store < -20°C.

- Handling: Use a blast shield for scales >1g. Use Teflon or wood spatulas; avoid metal (potential for heavy metal azide formation).

Synthesis Protocol: The "Classical" Route

The most reliable synthesis targets the C5 position via electrophilic aromatic substitution (nitration) followed by functional group interconversion. Direct C-H azidation often lacks regioselectivity; therefore, the stepwise Nitration

Reduction

Diazotization route is preferred.

Synthetic Workflow Diagram



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Figure 1: Stepwise synthesis of **5-azido-2-methyl-1H-indole** from 2-methylindole.

Step-by-Step Methodology

Step 1: Regioselective Nitration

Rationale: Nitration of indoles is sensitive.^[1] Standard

often leads to oxidation or polymerization. Using

in

protonates the indole at C3, deactivating the pyrrole ring and directing the electrophile to the C5 position of the benzene ring.

- Dissolution: Dissolve 2-methylindole (1.0 eq) in concentrated at 0°C.
- Addition: Dropwise add a solution of

(1.1 eq) in

while maintaining internal temperature

.

- Quench: Pour onto crushed ice. The yellow precipitate is 5-nitro-2-methylindole.
- Purification: Filter and wash with cold water.^[1] Recrystallize from ethanol if necessary.
 - Expected Yield: 90-96% ^[1].^[2]

Step 2: Reduction to Amine

Rationale: The nitro group must be reduced to an amine to enable diazotization.

- Suspension: Suspend 5-nitro-2-methylindole in MeOH.
- Catalysis: Add 10% Pd/C (10 wt%).
- Hydrogenation: Stir under atmosphere (balloon pressure) for 4-12 hours.
- Workup: Filter through Celite to remove Pd/C. Concentrate filtrate to yield 5-amino-2-methylindole.
 - Note: Amines are oxidation-sensitive; use immediately or store under Argon.

Step 3: Diazotization and Azidation

Rationale: The Sandmeyer-like displacement converts the amine to an azide via a diazonium salt.

- Salt Formation: Dissolve 5-amino-2-methylindole (1.0 eq) in 6M HCl at 0°C.
- Diazotization: Add (1.1 eq, aq. solution) dropwise. Stir for 15 min at 0°C.
 - Check: Solution should turn clear/orange.

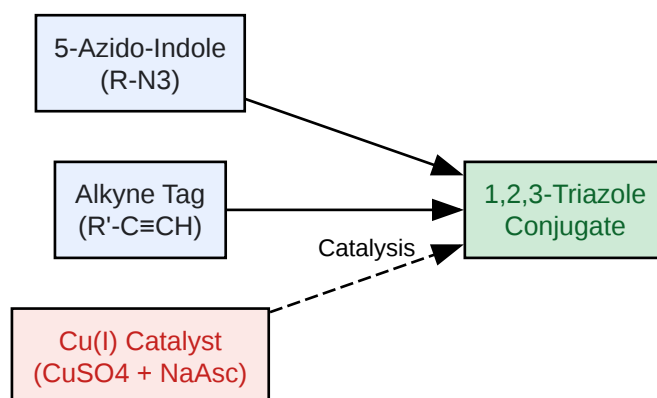
- Azidation: Add
(1.2 eq) slowly (Gas evolution:
).
 - Caution: Use a blast shield.
- Extraction: Stir for 1h at 0°C. Extract with EtOAc. Wash with
and brine.
- Drying: Dry over
and concentrate in vacuo at room temperature (do not heat).
 - Product: **5-Azido-2-methyl-1H-indole**.

Applications: Click Chemistry & Photolabeling

The primary utility of **5-azido-2-methyl-1H-indole** is its ability to covalently bond to biological targets or functional tags.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This reaction links the indole to any alkyne-bearing molecule (fluorophore, drug, biotin).



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Figure 2: CuAAC mechanism for conjugating 5-azido-2-methylindole to alkyne tags.

Protocol:

- Dissolve Indole-Azide (1 eq) and Alkyne (1 eq) in tBuOH/H₂O (1:1).
- Add

(5 mol%) and Sodium Ascorbate (10 mol%).
- Stir at RT for 2-4h. Product precipitates or is extracted.

Photoaffinity Labeling

Upon UV irradiation (~254-300 nm), the aryl azide extrudes

to form a reactive nitrene. This nitrene can insert into nearby C-H or N-H bonds, permanently crosslinking the indole to its binding protein [2].

Analytical Characterization

Validation of the synthesized compound should be performed using NMR and IR.

Technique	Expected Signal	Diagnostic Feature
FT-IR	2100 - 2150 cm ⁻¹	Strong, sharp peak (Azide asymmetric stretch).
¹ H NMR	~2.40 ppm (s, 3H)	Methyl group at C2.
¹ H NMR	~6.10 ppm (s, 1H)	H3 proton (characteristic of 2-methylindoles).
¹ H NMR	~6.8 - 7.3 ppm	Aromatic protons (H4, H6, H7). H4 often appears as a doublet with meta-coupling.
MS (ESI)	[M+H] ⁺ = 173.08	Often shows loss of fragment ([M-28]).

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